

Application Note: Scalable Synthesis of Methyl 3-carbamoylpyridine-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-carbamoylpyridine-2-carboxylate*

CAS No.: 24195-06-0

Cat. No.: B11721764

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Abstract & Strategic Overview

Methyl 3-carbamoylpyridine-2-carboxylate (also known as Methyl 3-carbamoylpicolinate) is a critical heterocyclic building block used extensively in the synthesis of sulfonylurea herbicides and HIV integrase inhibitors. Its structural integrity—specifically the differentiation between the C2-ester and C3-amide functionalities—is paramount for downstream efficacy.

This guide details a scalable, regioselective synthesis derived from Quinolinimide (Pyridine-2,3-dicarboximide). Unlike non-selective hydrolysis of quinolinic anhydride, which often yields difficult-to-separate isomeric mixtures, the base-catalyzed methanolysis of quinolinimide offers high regiochemical fidelity, atom economy, and operational simplicity suitable for kilogram-to-ton scale manufacturing.

Core Chemical Logic

The synthesis hinges on the electronic differentiation of the two carbonyl groups in the quinolinimide ring. The C2-carbonyl, being

to the pyridine nitrogen, is more electrophilic due to the inductive electron-withdrawing effect of the ring nitrogen. Under controlled basic conditions, nucleophilic attack by methanol occurs preferentially at C2, resulting in the ring-opening to form the C2-ester and C3-amide.

Route Selection & Causality

Comparison of Synthetic Pathways

Route	Precursor	Reagents	Regioselectivity	Scalability	Verdict
A	Quinolinic Anhydride	MeOH / Acid	Poor (Mixture of 2-ester/3-acid and 3-ester/2-acid)	Low (Requires chromatography)	Not Recommended
B	Quinolinic Acid	SOCl ₂ , MeOH, NH ₃	Moderate (Step-intensive protection/deprotection)	Medium	Backup Route
C	Quinolinimide	MeOH / TEA	High (>95:5 favoring 2-ester)	High (Precipitation workup)	Preferred Protocol

Mechanism of Regioselectivity (Route C)

The regioselectivity in Route C is dictated by the nucleophilicity of the methoxide equivalent (generated in situ by Triethylamine/MeOH) and the electrophilicity of the imide carbonyls.

- Activation: The pyridine nitrogen withdraws electron density, making the C2 carbonyl (position) more positive than the C3 carbonyl (position).
- Attack: Methanol attacks the C2 carbonyl.
- Ring Opening: The C2-N bond cleaves, releasing the amine anion at C3, which is immediately protonated to form the primary amide.

Detailed Experimental Protocol

Protocol: Regioselective Methanolysis of Quinolinimide

Target Scale: 100 g (Laboratory Scale)

Scalable to Pilot Plant. Reaction Time: 4–6 Hours. Yield: 85–92%.

Reagents & Materials

- Quinolinimide (Pyridine-2,3-dicarboximide): 100.0 g (0.675 mol)
- Methanol (Anhydrous): 500 mL (12.3 mol) – Acts as solvent and reactant.
- Triethylamine (TEA): 10.0 mL (0.072 mol) – Catalyst (0.1 eq).
- Equipment: 1L Jacketed Glass Reactor, Overhead Stirrer, Reflux Condenser, Temperature Probe.

Step-by-Step Methodology

- Reactor Setup:
 - Equip the 1L reactor with an overhead mechanical stirrer (Teflon impeller) and a reflux condenser.
 - Purge the system with Nitrogen () to remove ambient moisture, although the reaction is not strictly moisture-sensitive.
- Charging:
 - Charge 500 mL of Methanol into the reactor.
 - Start stirring at 250 RPM.
 - Add 100.0 g of Quinolinimide solids via a powder funnel. The slurry will be milky white.
 - Add 10.0 mL of Triethylamine in a single portion.
- Reaction Phase:

- Heat the mixture to Reflux (65°C).
- Observation: The slurry will gradually dissolve as the imide reacts and the product forms. The solution may turn slightly yellow.
- Maintain reflux for 4 hours.
- IPC (In-Process Control): Take a 50 µL aliquot, dilute in MeCN, and analyze by HPLC. Target < 1.0% remaining Quinolinimide.
- Crystallization & Workup:
 - Cool the reaction mixture slowly to 0–5°C over 2 hours. The product, **Methyl 3-carbamoylpyridine-2-carboxylate**, will crystallize out of the methanol solution.
 - Hold at 0°C for 1 hour to maximize yield.
 - Filtration: Filter the slurry using a Buchner funnel or centrifuge.
 - Wash: Wash the filter cake with 50 mL of cold Methanol (0°C) to remove residual TEA and soluble isomers.
- Drying:
 - Dry the wet cake in a vacuum oven at 45°C for 12 hours.

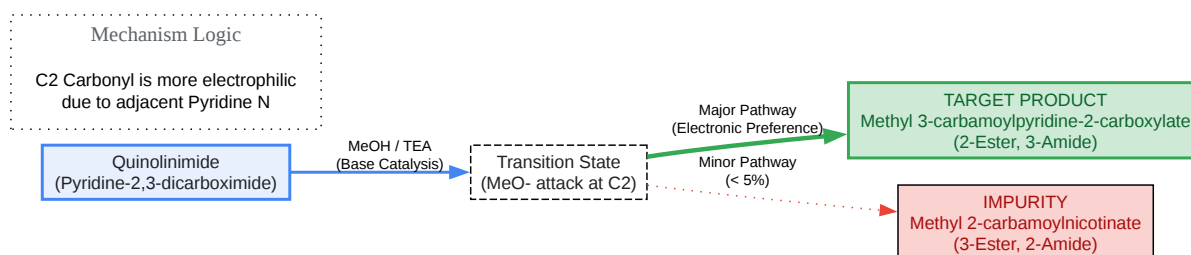
Data Specifications

Parameter	Specification
Appearance	White to off-white crystalline solid
Melting Point	172–174°C
Purity (HPLC)	> 98.5% (a/a)
Regio-isomer	< 1.0% (Methyl 2-carbamoylnicotinate)
Yield	~110 g (90%)

Process Visualization

Diagram 1: Reaction Mechanism & Regioselectivity

This diagram illustrates the electronic bias driving the nucleophilic attack at C2.

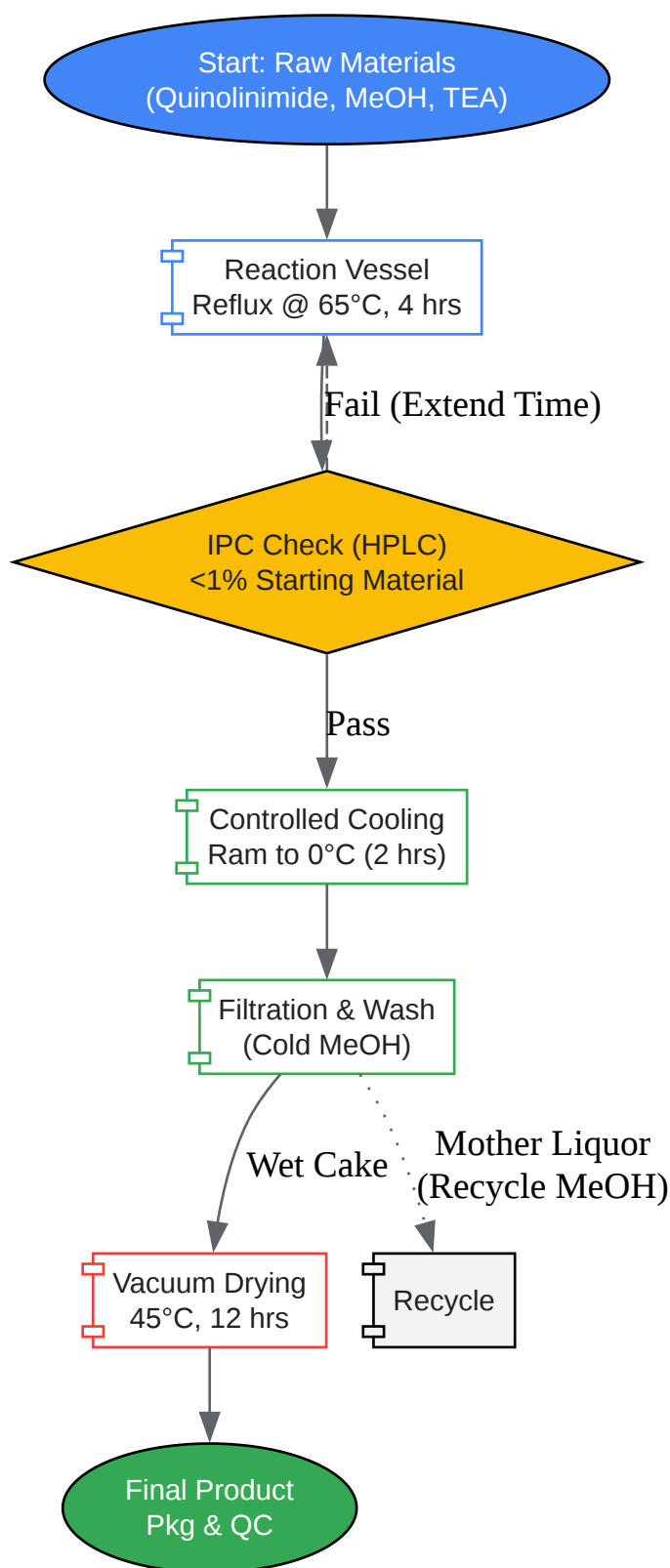


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Caption: Regioselective ring-opening of Quinolinimide favors the C2-ester formation due to inductive effects.

Diagram 2: Scalable Workflow Protocol

This flow chart outlines the unit operations for the manufacturing process.



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Caption: Step-by-step unit operations from charging to final product isolation.

Analytical Control & Troubleshooting

Critical Process Parameters (CPPs)

- Stoichiometry of Base: Using >0.5 eq of TEA may promote equilibration to the thermodynamic mixture (often the di-ester or di-amide if conditions are harsh). Keep TEA catalytic (0.1 eq).
- Temperature: Do not exceed 70°C. Higher temperatures can lead to transamidation side reactions.
- Water Content: Ensure Methanol is anhydrous (<0.1%
). Water causes hydrolysis to the dicarboxylic acid (Quinolinic Acid), which is a difficult-to-remove impurity.

HPLC Method for Isomer Differentiation

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 15 min.
- Detection: UV @ 254 nm.
- Retention Times (Approx):
 - Quinolinic Acid: 2.5 min
 - Target (2-ester-3-amide): 6.8 min
 - Isomer (3-ester-2-amide): 7.2 min
 - Quinolinimide: 9.5 min

References

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